

A Comprehensive Technical Overview of 1,1,1-Trifluoro-2-methylpropane

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Compound of Interest

Compound Name: 1,1,1-Trifluoro-2-methylpropane

CAS No.: 1550-49-8

Cat. No.: B16132381

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This document provides a detailed analysis of the chemical properties of **1,1,1-Trifluoro-2-methylpropane**, a compound of interest in various scientific and pharmaceutical applications. The following sections outline its fundamental molecular characteristics and provide a clear, structured representation of this data.

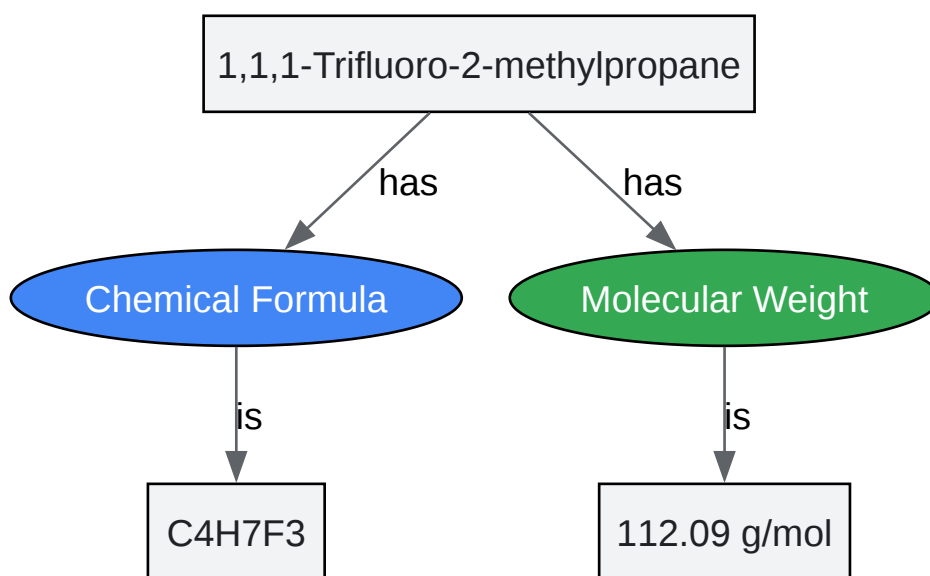
Molecular and Physical Properties

1,1,1-Trifluoro-2-methylpropane is a fluorinated hydrocarbon. Its chemical structure and properties are detailed below.

Property	Value	Source
Chemical Formula	C4H7F3	[1]
Molecular Weight	112.09 g/mol	[1]
IUPAC Name	1,1,1-trifluoro-2-methylpropane	[1]
SMILES	CC(C)C(F)(F)F	[1]

Structural Information

The relationship between the common name, chemical formula, and molecular weight of **1,1,1-Trifluoro-2-methylpropane** is illustrated in the following diagram. This visualization provides a clear logical flow from the compound's identification to its fundamental chemical data.



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Fig. 1: Properties of **1,1,1-Trifluoro-2-methylpropane**

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References

- 1. 1,1,1-Trifluoro-2-methylpropane | C₄H₇F₃ | CID 21922278 - PubChem [pubchem.ncbi.nlm.nih.gov]
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